

Application Notes: Tin(IV) Oxide (SnO₂) as a Photocatalyst for Degradation

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Compound of Interest

Compound Name:	Tin(4+)
CAS No.:	22537-50-4
Cat. No.:	B1230384

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Introduction

Tin(IV) oxide (SnO₂), also known as stannic oxide, is a versatile n-type semiconductor with a wide bandgap of approximately 3.6 eV.[1] Its notable properties, including high chemical and thermal stability, resistance to photocorrosion, non-toxicity, and low cost, make it a promising candidate for photocatalysis.[2][3] As a photocatalyst, SnO₂ utilizes light energy to generate highly reactive oxygen species (ROS), which can effectively degrade a wide range of persistent organic pollutants in water, including industrial dyes and pharmaceuticals.[1][3]

Mechanism of Photocatalysis

The photocatalytic activity of SnO₂ is initiated when it absorbs photons with energy equal to or greater than its bandgap energy. This absorption excites an electron (e⁻) from the valence band (VB) to the conduction band (CB), leaving a positive hole (h⁺) in the VB. These charge carriers migrate to the catalyst's surface and react with adsorbed water (H₂O) and oxygen (O₂) molecules. The holes oxidize water to produce highly reactive hydroxyl radicals (•OH), while the electrons reduce oxygen to form superoxide radicals (•O₂⁻).[2][4][5] These ROS are

powerful oxidizing agents that can break down complex organic pollutant molecules into simpler, less harmful substances like carbon dioxide (CO₂) and water.[4]

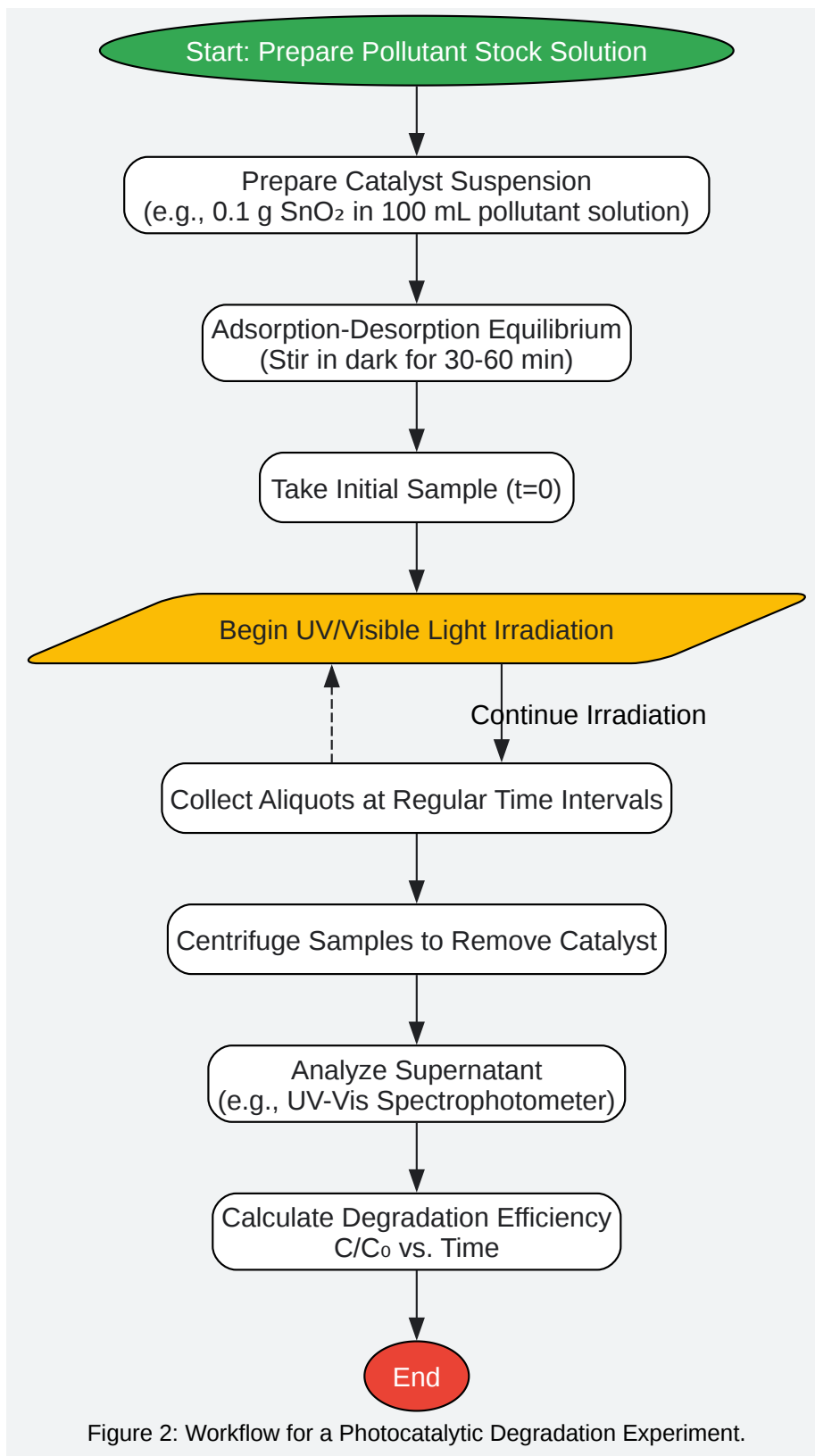


Figure 2: Workflow for a Photocatalytic Degradation Experiment.

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References

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [2. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [3. Functionalized SnO₂ nanoparticles with gallic acid via green chemical approach for enhanced photocatalytic degradation of citalopram: synthesis, characterization and application to pharmaceutical wastewater treatment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. iwaponline.com \[iwaponline.com\]](https://www.iwaponline.com)
- [5. Rapid fabrication of SnO₂ nanoparticle photocatalyst: computational understanding and photocatalytic degradation of organic dye - Inorganic Chemistry Frontiers \(RSC Publishing\) \[pubs.rsc.org\]](#)
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